

# Chemical and physical properties of D-Galacturonic Acid.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *D-Galacturonic Acid*

Cat. No.: *B7822871*

[Get Quote](#)

## D-Galacturonic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**D-Galacturonic acid** is a sugar acid derived from the oxidation of D-galactose and is the primary structural component of pectin, a ubiquitous polysaccharide in the cell walls of terrestrial plants.[1][2] In its polymeric form, polygalacturonic acid, it plays a crucial role in plant development and structural integrity.[1] As a monosaccharide, **D-galacturonic acid** is a key intermediate in various biological processes and has garnered significant interest in the fields of biotechnology, food science, and pharmaceutical development. This technical guide provides an in-depth overview of the chemical and physical properties of **D-Galacturonic Acid**, detailed experimental protocols for their determination, and a visualization of its metabolic pathways.

### Chemical and Physical Properties

The fundamental chemical and physical characteristics of **D-Galacturonic Acid** are summarized in the tables below. These properties are essential for its application in research and development, influencing its behavior in various chemical and biological systems.

**Table 1: General and Physical Properties of D-Galacturonic Acid**

Property	Value	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>10</sub> O <sub>7</sub>	[1]
Molar Mass	194.139 g/mol	[1]
Melting Point	159-160 °C (α-form, monohydrate); 166 °C (β-form)	[1][3]
Boiling Point	553.4 °C at 760 mmHg (estimated)	[4][5]
Appearance	White to light yellow crystalline powder	[6]
Density	1.748 g/cm <sup>3</sup>	[5]

**Table 2: Solubility and Acidity of D-Galacturonic Acid**

Property	Value	Source(s)
Water Solubility	100 g/L; 295 g/L	[4][6]
Solubility in Organic Solvents	Soluble in hot ethanol; slightly soluble in ethanol; insoluble in ether	[7]
pKa (Acid Dissociation Constant)	3.24 - 3.51	[4][8]

**Table 3: Optical Properties of D-Galacturonic Acid**

Property	Value	Source(s)
Optical Rotation ( $[\alpha]_{D^{20}}$ )	$\alpha$ -form: $+98.0^\circ \rightarrow +50.9^\circ$ (in water)	[3]
$\beta$ -form: $+27^\circ \rightarrow +55.6^\circ$ (in water)	[3]	
Refractive Index	1.4455 (estimate)	[7]

## Experimental Protocols

The following sections detail the methodologies for determining the key physical and chemical properties of **D-Galacturonic Acid**.

### Melting Point Determination

The melting point of **D-Galacturonic Acid** can be determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **D-Galacturonic Acid** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady rate of 10-20 °C per minute for an initial approximate determination.
- **Observation:** For a precise measurement, a fresh sample is heated to about 15-20 °C below the approximate melting point. The heating rate is then reduced to 1-2 °C per minute.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the last solid crystal disappears is recorded as the end of the range.[4][9]

## pKa Determination by Potentiometric Titration

The acid dissociation constant (pKa) of **D-Galacturonic Acid** is determined by potentiometric titration, which measures the change in pH of a solution upon the addition of a titrant.

Methodology:

- **Solution Preparation:** A standard solution of **D-Galacturonic Acid** (e.g., 0.1 M) is prepared in deionized, carbonate-free water.
- **Titration Setup:** The solution is placed in a beaker with a magnetic stirrer, and a calibrated pH electrode is immersed in the solution.
- **Titration:** A standard solution of a strong base (e.g., 0.1 M NaOH) is added incrementally to the **D-Galacturonic Acid** solution.
- **Data Collection:** The pH of the solution is recorded after each addition of the titrant, allowing the solution to equilibrate.
- **Analysis:** A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized. [\[10\]](#)[\[11\]](#)

## Optical Rotation Measurement

The optical rotation of **D-Galacturonic Acid** is measured using a polarimeter, which quantifies the rotation of plane-polarized light by a chiral compound.

Methodology:

- **Solution Preparation:** A solution of **D-Galacturonic Acid** of a known concentration (e.g., 1 g/100 mL) is prepared in a suitable solvent, typically water.
- **Polarimeter Calibration:** The polarimeter is calibrated with the pure solvent to set the zero point.
- **Measurement:** The prepared solution is placed in a polarimeter cell of a known path length (e.g., 1 decimeter).

- Observation: The angle of rotation of plane-polarized light is measured. The specific rotation is then calculated using the formula:  $[\alpha] = \alpha / (l * c)$ , where  $\alpha$  is the observed rotation,  $l$  is the path length in decimeters, and  $c$  is the concentration in g/mL.[\[12\]](#)[\[13\]](#) Due to mutarotation, the optical rotation will change over time until an equilibrium value is reached.

## Solubility Determination

The solubility of **D-Galacturonic Acid** in various solvents can be determined by the equilibrium saturation method.

Methodology:

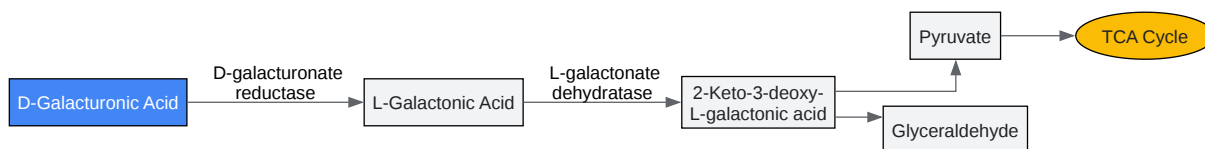
- Sample Preparation: An excess amount of solid **D-Galacturonic Acid** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached (e.g., 24 hours).
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Quantification: The concentration of **D-Galacturonic Acid** in the saturated solution is determined by a suitable analytical method, such as gravimetric analysis (after solvent evaporation) or spectroscopy.
- Expression of Results: Solubility is typically expressed in g/L or mg/mL.[\[14\]](#)[\[15\]](#)

## Metabolic and Degradation Pathways

**D-Galacturonic Acid** is a key player in the carbon cycle, particularly through its role in the structure and degradation of pectin. Microorganisms have evolved specific pathways to catabolize **D-Galacturonic Acid**.

## Fungal Catabolism of D-Galacturonic Acid

In many filamentous fungi, **D-Galacturonic Acid** is catabolized through a reductive pathway.

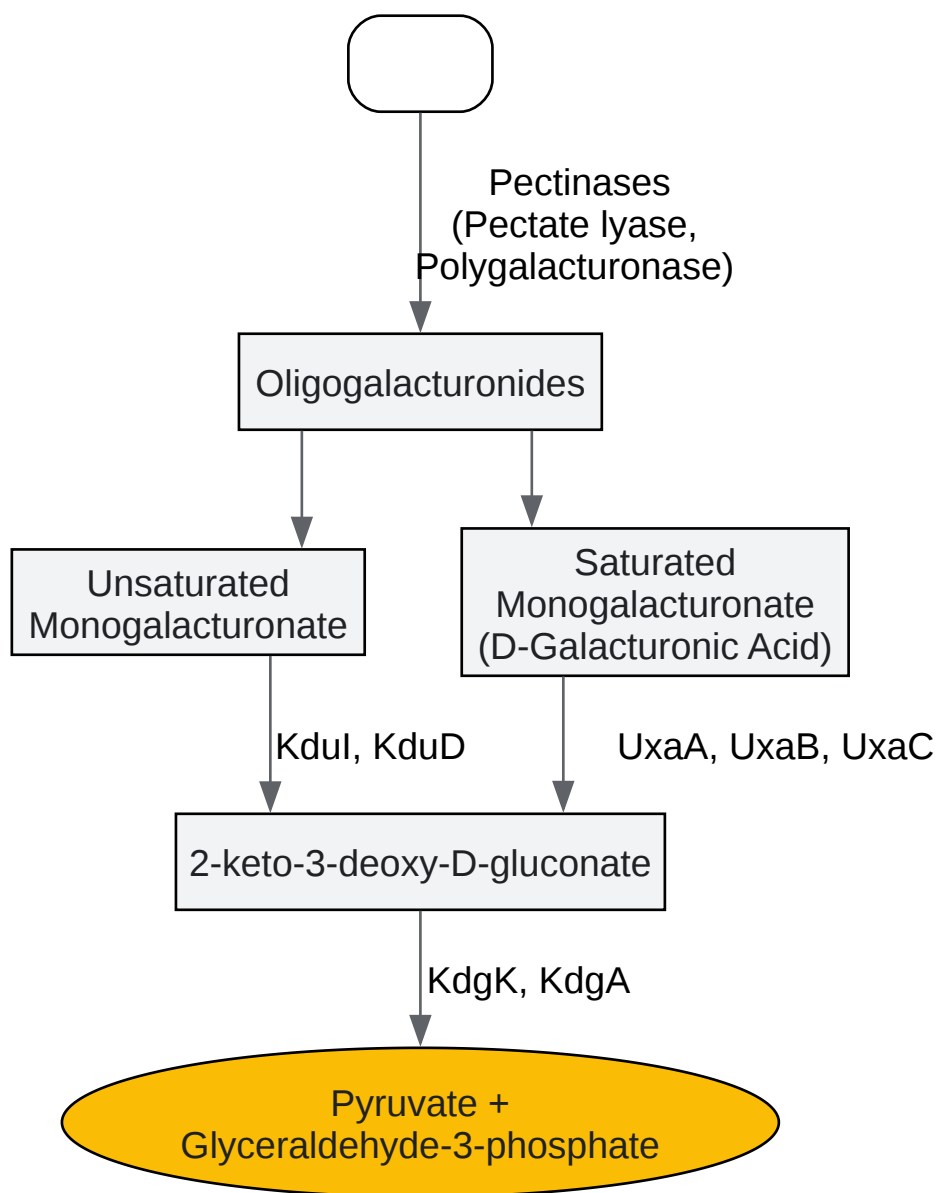


[Click to download full resolution via product page](#)

Caption: Fungal catabolic pathway of **D-Galacturonic Acid**.

## Bacterial Degradation of Pectin

Pectinolytic bacteria employ a series of enzymes to break down pectin into smaller oligogalacturonides and ultimately to **D-Galacturonic Acid**, which is then catabolized.



[Click to download full resolution via product page](#)

Caption: Bacterial pectin degradation and **D-Galacturonic Acid** catabolism.

## Conclusion

**D-Galacturonic Acid** is a fundamentally important molecule with diverse properties and biological roles. A thorough understanding of its chemical and physical characteristics, as detailed in this guide, is paramount for its effective utilization in scientific research and industrial applications. The provided experimental protocols offer a standardized approach to verifying these properties, while the visualized metabolic pathways highlight its significance in microbial

metabolism. This comprehensive overview serves as a valuable resource for professionals engaged in the study and application of this versatile sugar acid.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. cris.vtt.fi [cris.vtt.fi]
- 2. csub.edu [csub.edu]
- 3. pennwest.edu [pennwest.edu]
- 4. Melting Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]
- 5. byjus.com [byjus.com]
- 6. scribd.com [scribd.com]
- 7. researchgate.net [researchgate.net]
- 8. Structural Biology of Pectin Degradation by Enterobacteriaceae - PMC [pmc.ncbi.nlm.nih.gov]
- 9. chem.ucalgary.ca [chem.ucalgary.ca]
- 10. APPENDIX A: MEASUREMENT OF ACIDITY (pKa) - ECETOC [ecetoc.org]
- 11. Protocol for Determining pKa Using Potentiometric Titration - Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 12. quora.com [quora.com]
- 13. scilearn.sydney.edu.au [scilearn.sydney.edu.au]
- 14. chem.ws [chem.ws]
- 15. uobabylon.edu.iq [uobabylon.edu.iq]
- To cite this document: BenchChem. [Chemical and physical properties of D-Galacturonic Acid.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7822871#chemical-and-physical-properties-of-d-galacturonic-acid]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)